

# Methyl 16-methyloctadecanoate CAS number and molecular weight

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## Compound of Interest

Compound Name: Methyl 16-methyloctadecanoate

Cat. No.: B1615565

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## Methyl 16-methyloctadecanoate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Abstract

This technical guide provides a comprehensive overview of **methyl 16-methyloctadecanoate**, a branched-chain fatty acid methyl ester. It details the compound's chemical and physical properties, provides in-depth experimental protocols for its synthesis and analysis, and explores its primary application as a biomarker in scientific research. This document is intended to serve as a valuable resource for professionals in research, and drug development who are working with or have an interest in fatty acid methyl esters.

### Chemical and Physical Properties

**Methyl 16-methyloctadecanoate** is a long-chain fatty acid methyl ester with a methyl branch at the 16th carbon position. This structure imparts specific physical and chemical characteristics that are important for its handling, analysis, and potential applications.

Property	Value
CAS Number	2490-16-6
Molecular Formula	C <sub>20</sub> H <sub>40</sub> O <sub>2</sub>
Molecular Weight	312.53 g/mol
Appearance	Colorless to white waxy solid at room temperature. <a href="#">[1]</a>
Boiling Point	354.6 °C at 760 mmHg; 176 °C at 1.95 Torr. <a href="#">[1]</a>
Melting Point	Data not available; comparable to methyl stearate (37-39 °C). <a href="#">[1]</a>
Density (predicted)	~0.86 g/cm <sup>3</sup>
Solubility	Insoluble in water; soluble in organic solvents such as methanol, ethanol, and dimethyl sulfoxide. <a href="#">[1]</a>
Stability	Stable under standard ambient conditions; store at -20°C under an inert atmosphere for long-term stability. <a href="#">[1]</a>

## Synthesis and Purification

The most common method for the synthesis of **methyl 16-methyloctadecanoate** is the acid-catalyzed esterification of 16-methyloctadecanoic acid with methanol.

## Experimental Protocol: Acid-Catalyzed Esterification

Materials:

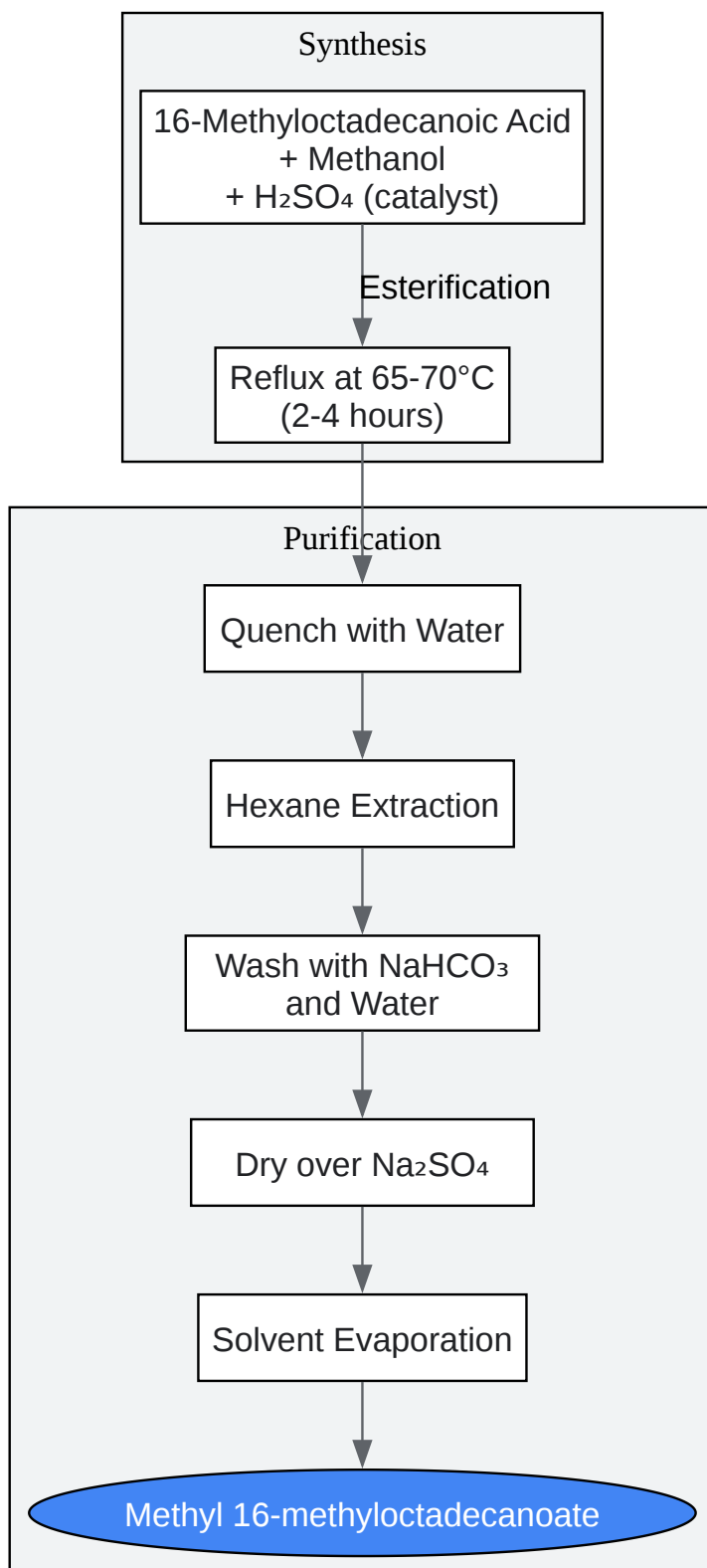
- 16-methyloctadecanoic acid
- Anhydrous methanol
- Concentrated sulfuric acid (catalyst)

- Sodium bicarbonate (5% aqueous solution)
- Anhydrous sodium sulfate
- Hexane
- Round-bottom flask with reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle
- Separatory funnel
- Rotary evaporator

Procedure:

- In a clean, dry round-bottom flask, dissolve 1 gram of 16-methyloctadecanoic acid in 20 mL of anhydrous methanol.
- With gentle stirring, slowly add 0.5 mL of concentrated sulfuric acid to the mixture.
- Attach the reflux condenser and heat the mixture to reflux (approximately 65-70°C) using a heating mantle. Maintain reflux for 2-4 hours.
- After cooling to room temperature, transfer the reaction mixture to a separatory funnel containing 50 mL of deionized water.
- Extract the methyl ester with 3 x 30 mL portions of hexane.
- Combine the organic layers and wash with 2 x 30 mL of 5% sodium bicarbonate solution to neutralize any remaining acid, followed by 1 x 30 mL of deionized water.
- Dry the organic layer over anhydrous sodium sulfate.
- Filter off the drying agent and concentrate the filtrate using a rotary evaporator to yield the crude **methyl 16-methyloctadecanoate**.

- The product can be further purified by column chromatography on silica gel if necessary.



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## Synthesis and Purification Workflow

## Analytical Methods

Gas chromatography (GC), often coupled with mass spectrometry (GC-MS), is the standard analytical technique for the identification and quantification of fatty acid methyl esters like **methyl 16-methyloctadecanoate**.

## Experimental Protocol: Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

### Instrumentation and Columns:

- Gas chromatograph equipped with a flame ionization detector (FID) or a mass spectrometer (MS).
- A polar capillary column, such as a Carbowax-type (polyethylene glycol) or a biscyanopropyl phase column, is recommended for the separation of FAMES.[\[2\]](#)

### Sample Preparation:

- Prepare a stock solution of **methyl 16-methyloctadecanoate** in a suitable solvent (e.g., hexane or isooctane) at a concentration of 1 mg/mL.
- Create a series of dilutions from the stock solution to generate a calibration curve.
- For biological samples, a lipid extraction followed by transesterification to convert fatty acids to their methyl esters is necessary before analysis.

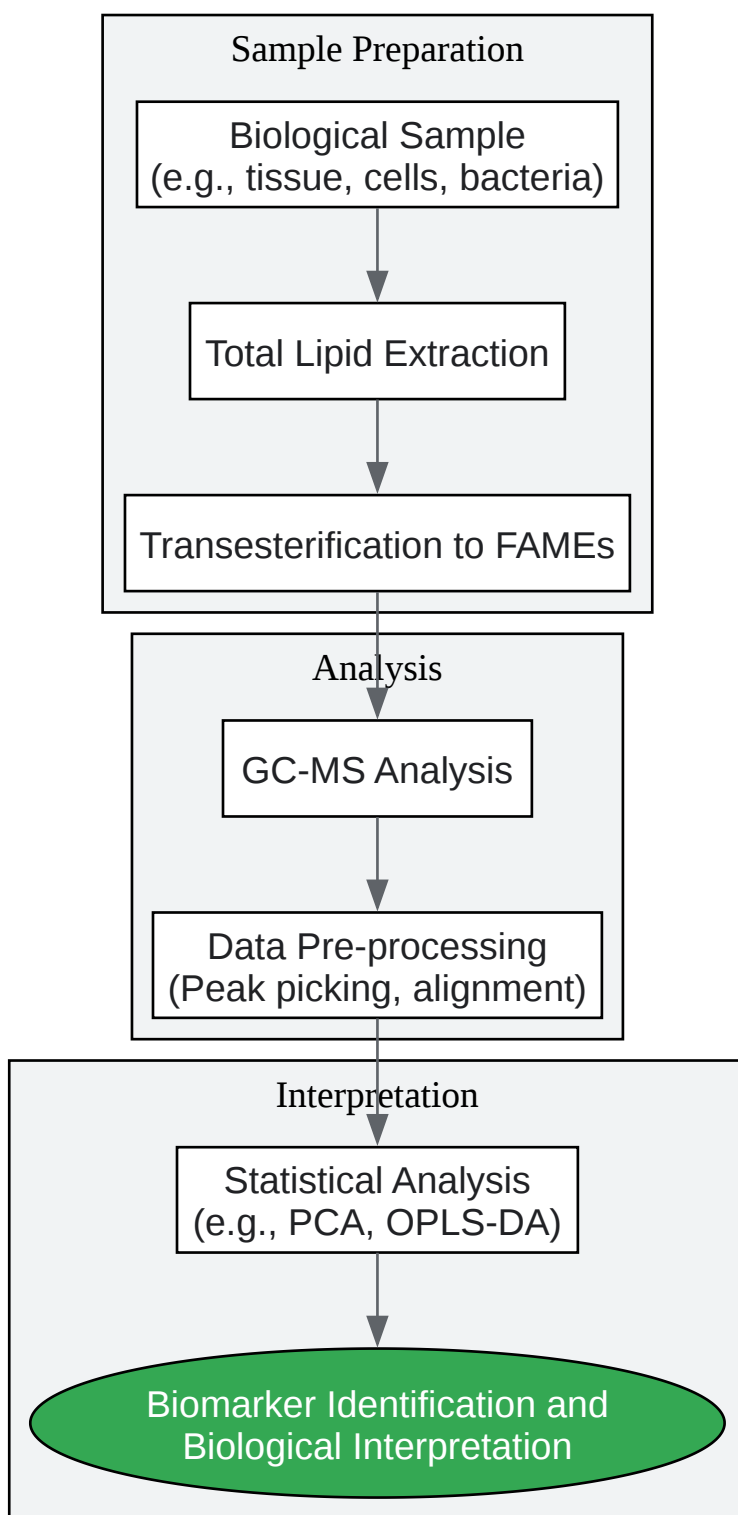
### GC-MS Conditions:

- Injector Temperature: 250°C
- Carrier Gas: Helium or Hydrogen
- Flow Rate: 1 mL/min (constant flow)
- Oven Temperature Program:

- Initial temperature: 120°C, hold for 2 minutes
- Ramp to 240°C at 5°C/min
- Hold at 240°C for 10 minutes
- MS Detector (if used):
  - Ionization Mode: Electron Impact (EI) at 70 eV
  - Mass Range: m/z 50-500

## Application as a Biomarker

While specific signaling pathways for **methyl 16-methyloctadecanoate** are not well-documented, its primary role in research is as a biomarker.<sup>[1]</sup> The unique structure of branched-chain fatty acids can serve as a chemical fingerprint to identify certain microorganisms or to study metabolic processes. The general workflow for its use as a biomarker is outlined below.



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### Biomarker Discovery Workflow

## Conclusion

**Methyl 16-methyloctadecanoate** is a valuable compound for scientific research, particularly in the field of metabolomics where it serves as a biomarker. This guide has provided essential technical information, including its physicochemical properties, detailed protocols for its synthesis and analysis, and a workflow for its application in biomarker studies. This information is intended to support researchers and scientists in their work with this and other fatty acid methyl esters.

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## References

- 1. Buy Methyl 16-methyloctadecanoate | 2490-16-6 [smolecule.com]
- 2. High-Resolution GC Analyses of Fatty Acid Methyl Esters (FAMES) [restek.com]
- To cite this document: BenchChem. [Methyl 16-methyloctadecanoate CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1615565#methyl-16-methyloctadecanoate-cas-number-and-molecular-weight\]](https://www.benchchem.com/product/b1615565#methyl-16-methyloctadecanoate-cas-number-and-molecular-weight)

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